

issues with N6-Benzoyladenine solubility in stock solutions

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Compound of Interest

Compound Name: **N6-Benzoyladenine**

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Technical Support Center: N6-Benzoyladenine

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the solubility of **N6-Benzoyladenine** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

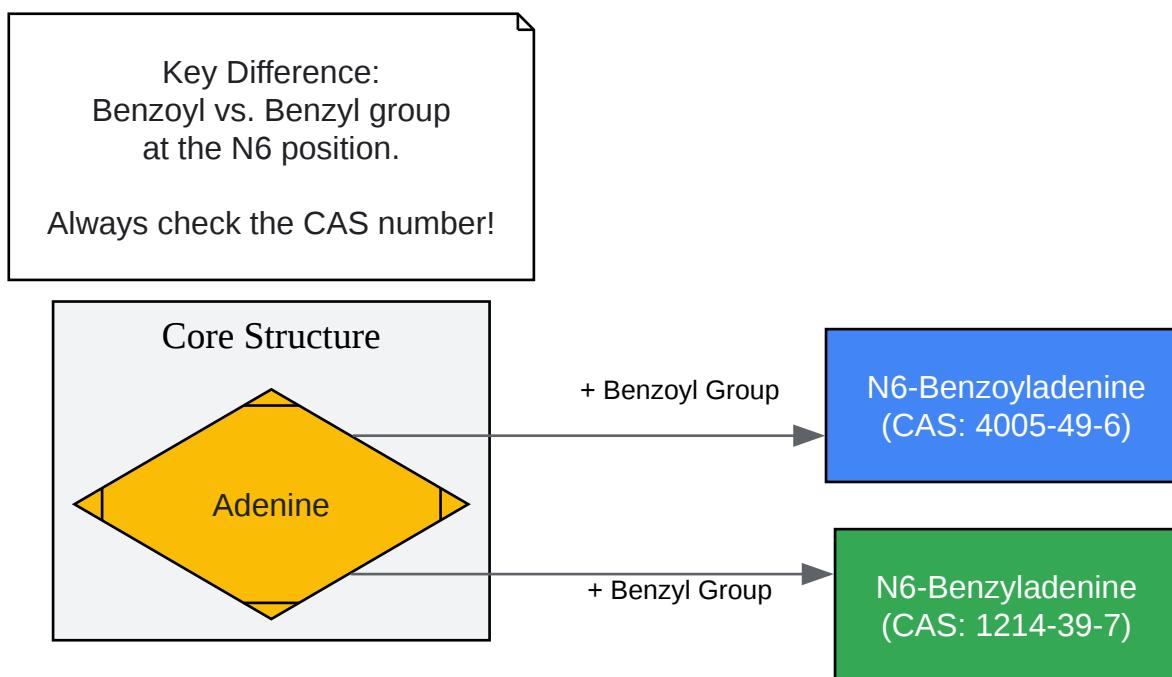
Q1: What is **N6-Benzoyladenine** and what are its primary applications?

A1: **N6-Benzoyladenine** is a synthetic cytokinin, which is a class of plant hormone that promotes cell division and growth.^[1] It is structurally similar to other adenine derivatives like kinetin.^{[2][3]} Its primary applications are in plant tissue culture to stimulate cell proliferation and differentiation, enhance shoot proliferation, and in agriculture to improve crop yield and quality.
^[1] It is also used in organic synthesis and biochemical assays to study cellular processes.^{[1][4]}
^[5]

Q2: What is the difference between **N6-Benzoyladenine** and N6-Benzyladenine?

A2: This is a common point of confusion. While both are adenine derivatives used in plant biology, they are distinct molecules with different structures, chemical properties, and CAS numbers.

- **N6-Benzoyladenine:** Has a benzoyl group attached to the N6 position of adenine. Its CAS number is 4005-49-6.[2][4]
- N6-Benzyladenine (also known as 6-BAP or 6-BA): Has a benzyl group attached to the N6 position. Its CAS number is 1214-39-7.[6][7] It is critical to verify the CAS number on your product's specification sheet to ensure you are using the correct compound and solubility data.



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Caption: Chemical relationship between Adenine and its derivatives.

Q3: My **N6-Benzoyladenine** powder is not dissolving. What are the most common reasons?

A3: The most common issues are using an incorrect solvent or insufficient solvent volume. **N6-Benzoyladenine** is practically insoluble in water and has limited solubility in ethanol.[8] The recommended solvents for creating stock solutions are Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF).[2][4] Always use a high-purity, anhydrous grade of solvent, as absorbed moisture can sometimes affect solubility.

Q4: Why is there conflicting solubility data for **N6-Benzoyladenine** in public sources?

A4: Conflicting data is a known issue and can arise from several factors:

- Product Purity: Impurities can alter solubility characteristics.
- Solvent Grade: The purity and water content of the solvent (e.g., DMSO) can impact its ability to dissolve the compound.
- Temperature: Solubility can be temperature-dependent. Some sources specify "warm ethanol," indicating that heating may be required.[\[4\]](#)
- Experimental Conditions: Differences in measurement methodology, pH, or the use of salts can lead to varied results.
- Data Entry Errors: Typos on supplier websites or in databases can occur. For example, a reported solubility of 50 mg/mL in water is highly anomalous and contradicts other sources stating it is insoluble.[\[4\]](#)

Due to these discrepancies, it is recommended to perform small-scale pilot tests to determine the optimal solubility for your specific lot and experimental conditions.

Quantitative Data

The following table summarizes publicly available solubility data for **N6-Benzoyladenine** (CAS: 4005-49-6). Note the significant discrepancies, particularly for DMSO.

Solvent	Reported Solubility	Source(s)	Notes
DMSO	2 mg/mL	Sigma-Aldrich	Clear solution reported.[4]
33.3 mg/mL	Lifeasible	[5]	
DMF	50 mg/mL	Sigma-Aldrich	Clear, colorless to faintly yellow solution reported.[4]
Ethanol (warm)	10 mg/mL	Sigma-Aldrich	Clear to slightly hazy, colorless to faintly yellow solution.[4]
Water	Insoluble	TCI, PubChem	This is the expected solubility based on structure.
50 mg/mL	Sigma-Aldrich		This value is highly suspect and likely an error.[4]

Experimental Protocols & Troubleshooting

Protocol: Preparation of a 10 mM **N6-Benzoyladenine** Stock Solution in DMSO

Materials:

- **N6-Benzoyladenine** (FW: 239.23 g/mol)[4]
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Methodology:

- Calculation: To prepare a 10 mM stock solution, you need 2.39 mg of **N6-Benzoyladenine** per 1 mL of DMSO.
 - Calculation: $10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 239.23 \text{ g/mol} * 1000 \text{ mg/g} = 2.39 \text{ mg/mL}$
- Weighing: Carefully weigh out the required amount of **N6-Benzoyladenine** powder (e.g., 2.39 mg for 1 mL) and place it into a sterile vial.
- Dissolution:
 - Add the calculated volume of DMSO to the vial containing the powder.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes.
 - Visually inspect the solution against a light source to ensure all solid particles have dissolved.
- Troubleshooting Dissolution: If the powder does not fully dissolve at 2.39 mg/mL (which is close to the 2 mg/mL reported by one source[4]), you may need to:
 - Gently Warm: Warm the solution in a 37°C water bath for 5-10 minutes, vortexing intermittently. Avoid excessive heat, which could degrade the compound.[9]
 - Sonicate: Place the vial in a bath sonicator for 5-10 minutes.
 - Reduce Concentration: If solubility issues persist, prepare a lower concentration stock (e.g., 5 mM or 1 mM) and adjust downstream dilutions accordingly.
- Sterilization & Storage:
 - If required for sterile applications like cell culture, filter the stock solution through a 0.22 µm syringe filter compatible with DMSO.
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C or -80°C for long-term stability. The solid compound should be stored at 2-8°C.[2][4][5]

Troubleshooting Guide: Stock Solution Precipitation

A common issue is the precipitation of the compound when the organic stock solution is diluted into an aqueous experimental medium (e.g., cell culture media, buffer).

Problem: A precipitate forms after diluting my **N6-Benzoyladenine** DMSO stock into an aqueous buffer.



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Caption: Troubleshooting workflow for precipitation issues.

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